

Persianone: A Technical Overview of a Bioactive Diterpenoid

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Compound of Interest

Compound Name: *Persianone*

Cat. No.: *B14753838*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological activities, and potential mechanisms of action of **Persianone**, a diterpenoid of interest for its potential therapeutic applications.

Core Chemical Identifiers

Identifier	Value
CAS Number	170894-20-9[1][2]
IUPAC Name	(2S,4aS,8aS)-2-[[[(2R,3R,4R,4aS,8aS)-4-[2-(furan-3-yl)ethyl]-4-hydroxy-3,4a,8,8-tetramethyl-1-oxo-2,3,5,6,7,8a-hexahydronaphthalen-2-yl]oxy]-4-[2-(furan-3-yl)ethyl]-3,4a,8,8-tetramethyl-5,6,7,8a-tetrahydro-2H-naphthalen-1-one[3]
Molecular Formula	C ₄₀ H ₅₆ O ₆ [1][3]
Class	Diterpenoid[1][2]

Biological Activity and Therapeutic Potential

Persianone is a natural compound isolated from plants of the *Salvia* genus, which are known for producing a variety of bioactive secondary metabolites. Diterpenoids, the class of compounds to which **Persianone** belongs, have demonstrated a wide range of pharmacological activities, including cytotoxic, anti-inflammatory, antimicrobial, and anticancer effects.

While specific quantitative data for **Persianone**'s biological activity is not extensively documented in publicly available literature, the known activities of related diterpenoids from *Salvia* species suggest its potential as a subject for further investigation in drug discovery and development.

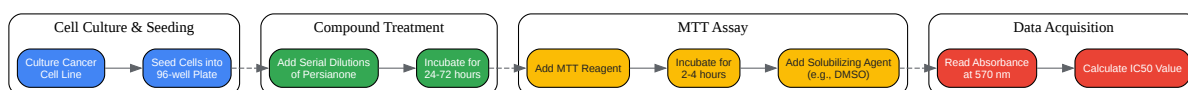
Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Persianone** can be found in specialized phytochemical literature. Standard assays for evaluating its potential biological activities would include:

Cytotoxicity Assays

A common method to assess the potential anticancer activity of a compound like **Persianone** is the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Experimental Workflow: MTT Assay for Cytotoxicity



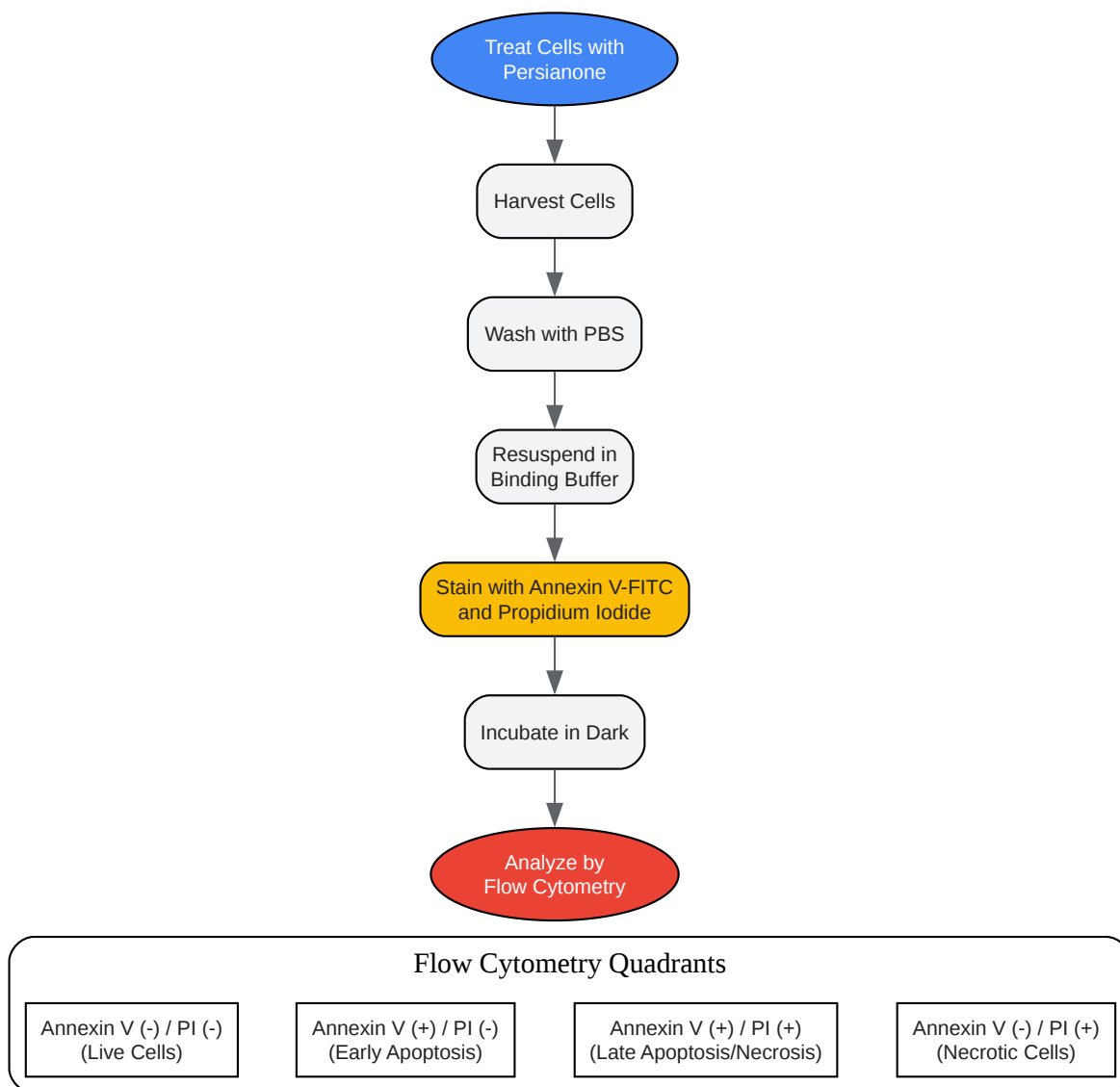
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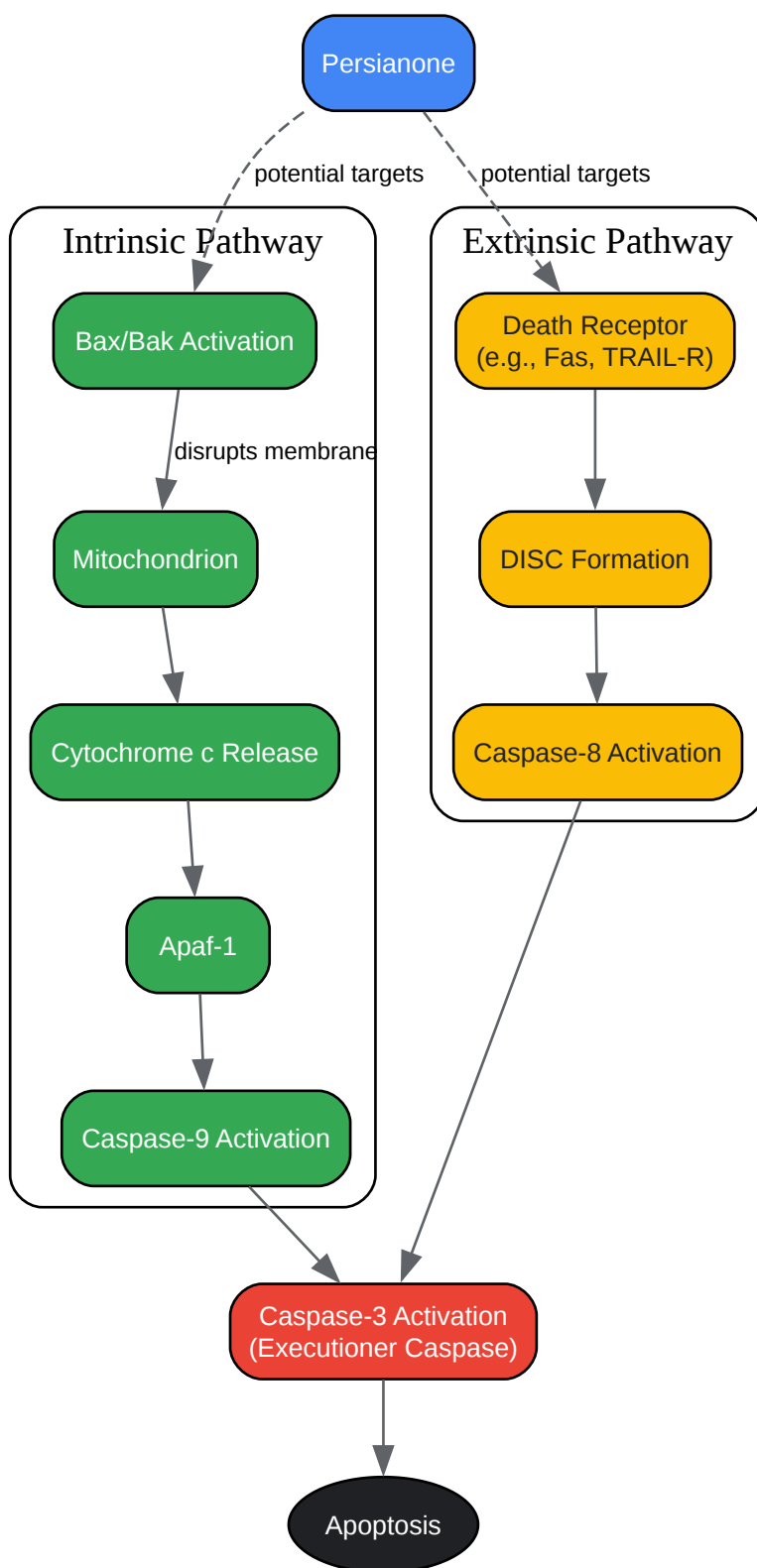
Caption: Workflow for determining the cytotoxicity of **Persianone** using the MTT assay.

Apoptosis Assays

To determine if cytotoxicity is mediated by programmed cell death, an Annexin V/Propidium Iodide (PI) apoptosis assay can be performed, followed by analysis with flow cytometry.

Logical Flow: Annexin V/PI Apoptosis Assay





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